

# A Comprehensive Technical Guide to 5,6-Dimethoxy-1-indanone

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## Compound of Interest

Compound Name: 5,6-Dimethoxy-1-indanone

Cat. No.: B192829

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5,6-Dimethoxy-1-indanone**, with the IUPAC name 5,6-dimethoxy-2,3-dihydroinden-1-one, is a significant chemical intermediate in the synthesis of various pharmacologically active compounds.[1] Its structural motif is a core component in medicinal chemistry, most notably as a key precursor in the industrial synthesis of Donepezil, a prominent drug used for the treatment of Alzheimer's disease.[2][3] This technical guide provides an in-depth overview of its chemical properties, synthesis, spectral data, and biological significance, tailored for professionals in research and drug development.

## Chemical and Physical Properties

**5,6-Dimethoxy-1-indanone** is a white to light yellow crystalline powder.[2] A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Source
IUPAC Name	5,6-dimethoxy-2,3-dihydroinden-1-one	PubChem[1]
CAS Number	2107-69-9	NIST WebBook[4]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	192.21 g/mol	PubChem[1]
Melting Point	118-120 °C	LookChem[5], ReddyChemTech
Boiling Point	339.7 °C at 760 mmHg	LookChem[5]
Density	1.179 g/cm <sup>3</sup>	LookChem[5]
Solubility	Soluble in Chloroform, Ethyl Acetate	LookChem[5]
Appearance	White to light yellow crystal powder	ChemicalBook[2]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **5,6-Dimethoxy-1-indanone**.

Spectroscopic Data	Key Features
<sup>1</sup> H NMR	Spectra available, detailed peak assignments can be found in various databases.[1][6]
<sup>13</sup> C NMR	Spectra available for structural confirmation.[1]
Infrared (IR) Spectroscopy	Characteristic peaks corresponding to the carbonyl group and aromatic ether linkages.[1][7]
Mass Spectrometry	Molecular ion peak at m/z 192, consistent with the molecular weight.[1][4]

## Synthesis Protocols

An efficient and industrially scalable synthesis of **5,6-Dimethoxy-1-indanone** is critical for its application in drug manufacturing. One improved process involves the intramolecular Friedel-Crafts cyclization of a propiophenone derivative.

### Experimental Protocol: Improved Synthesis of 5,6-Dimethoxy-1-indanone[9]

Objective: To synthesize **5,6-Dimethoxy-1-indanone** from 3-chloro-3',4'-dimethoxypropiophenone with improved yield and purity for large-scale production.

Materials:

- 3-chloro-3',4'-dimethoxypropiophenone
- Sulfuric acid
- Water
- Organic solvent (e.g., dichloromethane)
- Sodium bicarbonate solution

Procedure:

- To a stirred solution of sulfuric acid, 3-chloro-3',4'-dimethoxypropiophenone is added under an inert atmosphere.
- The reaction mixture is heated to 55-59°C and maintained for 6 to 8 hours. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled and slowly quenched with ice-cold water.
- The aqueous layer is extracted with an organic solvent.
- The combined organic layers are washed with a sodium bicarbonate solution and then with water.

- The organic solvent is removed under reduced pressure to yield the crude product.
- The crude **5,6-Dimethoxy-1-indanone** is purified by recrystallization from methanol to afford a product with a purity of 98.59% by HPLC.[8]

### Logical Relationship of Synthesis Steps



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Caption: Workflow for the improved synthesis of **5,6-Dimethoxy-1-indanone**.

## Biological Significance and Applications

The indanone scaffold is recognized as a "privileged structure" in medicinal chemistry due to its presence in numerous biologically active compounds.[3]

Role as a Pharmaceutical Intermediate:

The primary application of **5,6-Dimethoxy-1-indanone** is as a crucial intermediate in the synthesis of Donepezil, an acetylcholinesterase inhibitor used in the management of Alzheimer's disease.[2][3]

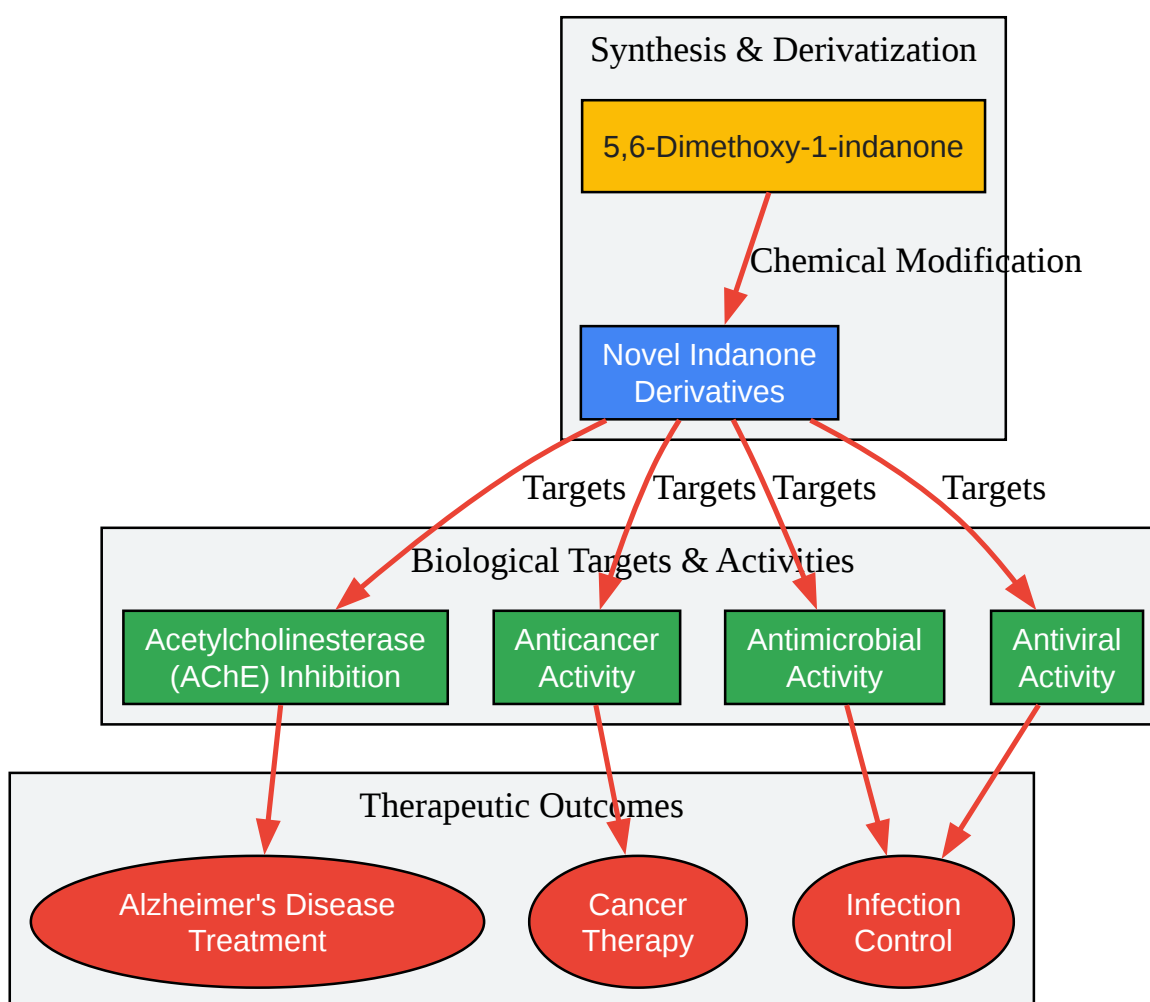
Emerging Therapeutic Potential:

Recent research has explored the derivatization of **5,6-Dimethoxy-1-indanone** to develop novel therapeutic agents with a range of biological activities:

- Antimicrobial Agents: Novel derivatives have been synthesized and shown to possess promising antibacterial activity.[9]
- Anticancer Activity: Some indanone derivatives have been investigated for their potential as anticancer agents.[10]

- Antiviral Properties: Thiosemicarbazone derivatives of **5,6-dimethoxy-1-indanone** have been shown to inhibit the replication of bovine viral diarrhea virus.[2]
- Neurodegenerative Diseases: Multifunctional hybrids incorporating the 5,6-dimethoxy-indanone moiety have been designed as multi-target-directed ligands for Alzheimer's disease, exhibiting dual inhibition of acetylcholinesterase and inflammation.[11]

### Signaling Pathway Involvement



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Caption: Biological activities stemming from **5,6-Dimethoxy-1-indanone** derivatives.

## Conclusion

**5,6-Dimethoxy-1-indanone** is a valuable and versatile building block in medicinal chemistry and drug development. Its established role in the synthesis of Donepezil, coupled with the emerging therapeutic potential of its derivatives, underscores its continued importance for researchers and scientists. The well-defined chemical properties and optimized synthesis protocols facilitate its use in both laboratory-scale research and industrial applications, paving the way for the discovery of new and improved therapeutic agents.

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